

Personal protective equipment for handling TDI-10229

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Compound of Interest

Compound Name: TDI-10229

Cat. No.: B15603243

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Essential Safety and Handling Guide for TDI-10229

Disclaimer: No official Safety Data Sheet (SDS) for **TDI-10229** (CAS No. 2810887-45-5) is publicly available. This guide is based on general principles for handling novel, potent, bioactive research chemicals. It is imperative to treat this compound as potentially hazardous and to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

TDI-10229 is a potent and orally bioavailable inhibitor of soluble adenylyl cyclase (sAC, ADCY10) with nanomolar efficacy in both biochemical and cellular assays.^{[1][2][3]} Due to its potent biological activity and the absence of comprehensive toxicological data, extreme caution should be exercised during all handling, storage, and disposal procedures.

Immediate Safety and Handling Information

Aspect	Recommendation
Primary Hazard	Potent bioactive compound with unknown toxicological properties. Assume it is hazardous.
Personal Protective Equipment (PPE)	Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
Engineering Controls	Handle in a certified chemical fume hood to avoid inhalation of dust or aerosols.
Storage	Store as a powder at -20°C for up to 3 years. ^[2] In solvent (e.g., DMSO), store at -80°C for up to 6 months or -20°C for up to 1 month. ^[2]
First Aid (General Guidance)	Skin Contact: Immediately wash with soap and water. Remove contaminated clothing. Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Inhalation: Move to fresh air. Ingestion: Do not induce vomiting. Seek immediate medical attention for all routes of exposure.

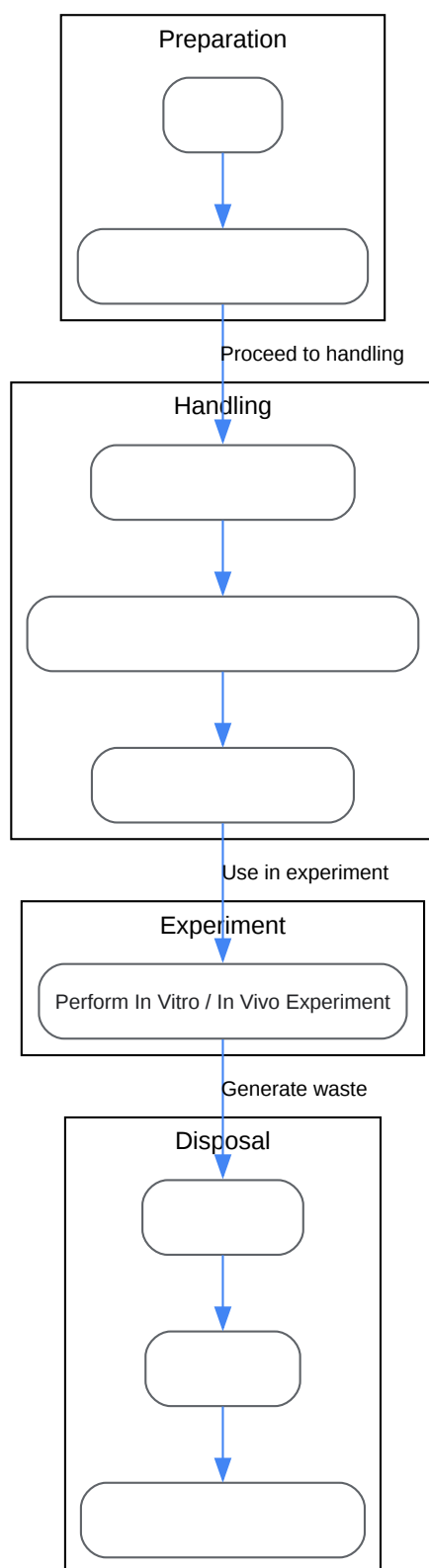
Operational Plan: Handling and Preparation of Solutions

Note: The following are general procedures and may need to be adapted based on specific experimental requirements.

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly.
- Weighing:
 - Handle the solid powder exclusively within a chemical fume hood.
 - Use a dedicated, clean spatula and weighing vessel.

- Carefully weigh the desired amount, avoiding the generation of dust.
- Solubilization:
 - **TDI-10229** is soluble in DMSO.[2][4]
 - Add the solvent to the weighed powder slowly to avoid splashing.
 - If necessary, use sonication to aid dissolution.
 - For in vivo studies, further dilution in vehicles like corn oil or a mixture of PEG300, Tween-80, and saline may be required.[2]
- Storage of Solutions: Store stock solutions in tightly sealed vials at -20°C or -80°C as recommended.[2]

Experimental Workflow for Handling TDI-10229



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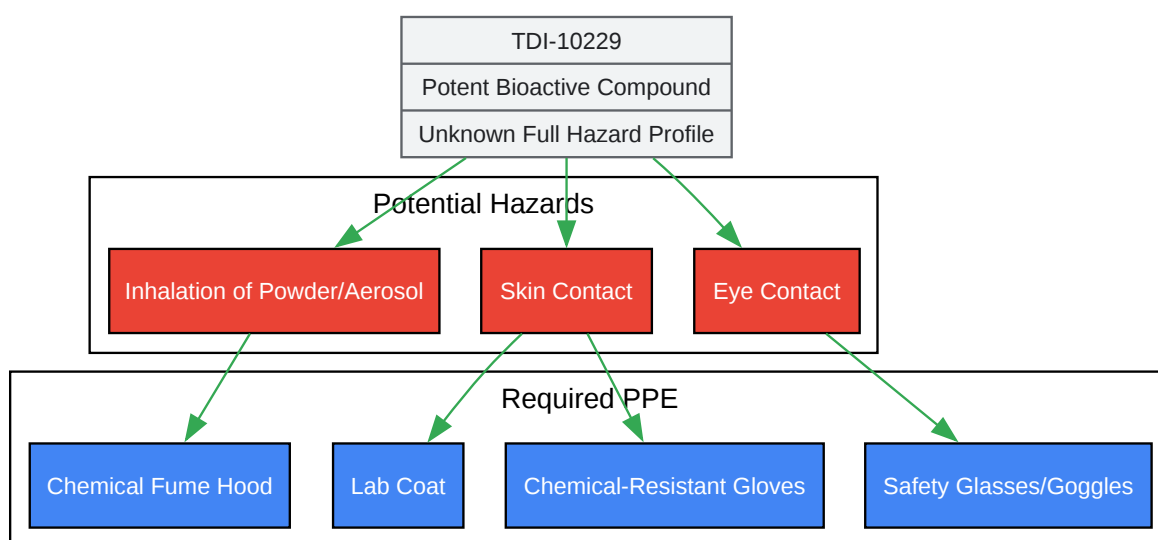
Caption: Workflow for the safe handling and disposal of **TDI-10229**.

Disposal Plan

As a novel research chemical with unknown hazards, **TDI-10229** and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Segregation:
 - Collect all solid waste (e.g., contaminated gloves, weigh boats, paper towels) in a dedicated, sealed, and clearly labeled hazardous waste bag.
 - Collect all liquid waste (e.g., unused solutions, contaminated solvents) in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is known.
- Labeling: Label all waste containers with "Hazardous Waste," the full chemical name "**TDI-10229**," and any solvents used.
- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department for guidance on pickup and disposal. Provide them with all available information on the compound. Do not attempt to dispose of this chemical down the drain or in regular trash.

Logical Relationship for PPE Selection



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Caption: Rationale for PPE selection based on potential exposure routes.

Cited Experimental Protocols

While specific experimental protocols for **TDI-10229** are detailed in the cited literature, a general methodology for assessing the potency of sAC inhibitors is provided below for reference.

In Vitro Adenylyl Cyclase Activity Assay (Biochemical Potency)

This type of assay is used to determine the concentration of an inhibitor required to reduce the enzymatic activity of purified sAC protein by half (IC₅₀).

Component	Description
Enzyme	Purified human sAC protein.
Substrate	ATP (often radiolabeled to track conversion to cAMP).
Activators	sAC activity can be stimulated by bicarbonate (HCO ₃ ⁻) or manganese ions (Mn ²⁺).
Inhibitor	TDI-10229 is tested across a range of concentrations.
Buffer	A suitable buffer to maintain pH and ionic strength.
Detection	The product, cyclic AMP (cAMP), is quantified, often through techniques like scintillation counting (for radiolabeled ATP) or immunoassays.

Methodology Overview:

- Purified sAC protein is incubated with the substrate (ATP) and activators in a buffer system.

- Different concentrations of **TDI-10229** (or a vehicle control like DMSO) are added to the reaction mixtures.
- The reactions are allowed to proceed for a defined period at a controlled temperature (e.g., 30°C).
- The reactions are stopped, and the amount of cAMP produced is measured.
- The results are plotted as sAC activity versus inhibitor concentration to calculate the IC50 value.

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